

Boc-D-4-Pal-OH safety data sheet information

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Compound of Interest

Compound Name: *Boc-D-4-Pal-OH*

Cat. No.: *B558583*

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Technical Guide: Boc-D-4-Pal-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, properties, and applications of **Boc-D-4-Pal-OH** (N α -Boc-3-(4-pyridyl)-D-alanine). Due to the limited publicly available data for this specific compound, this guide also includes information on structurally similar compounds and general protocols for its primary application in peptide synthesis to provide a thorough resource.

Chemical and Physical Properties

Boc-D-4-Pal-OH is a synthetic amino acid derivative widely used as a building block in solid-phase peptide synthesis (SPPS). The tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group allows for the controlled, stepwise addition of the amino acid to a growing peptide chain.

Table 1: Physical and Chemical Properties of **Boc-D-4-Pal-OH**

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	266.29 g/mol	[1]
Appearance	White to off-white solid	MedChemExpress Product Information
Synonyms	N α -Boc-3-(4-pyridyl)-D-alanine	[1]
CAS Number	37535-58-3	MedChemExpress Product Information
Solubility	Soluble in DMSO (40 mg/mL with sonication)	MedChemExpress Product Information

Safety Data Sheet (SDS) Information

The following sections summarize the available safety information for **Boc-D-4-Pal-OH**. It is important to note that a complete, publicly available SDS with all quantitative data is not available. Therefore, caution should be exercised, and standard laboratory safety protocols for handling chemical reagents should be followed.

Hazards Identification

According to a safety data sheet from AAPPTec, **Boc-D-4-Pal-OH** has no known OSHA hazards.[2] However, as with any chemical, it should be handled with care. For the similar compound, Boc-D-phenylalanine, some suppliers indicate it may cause serious eye irritation.

First-Aid Measures

Exposure	First-Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

This information is based on general laboratory safety practices for chemical reagents.

Fire-Fighting Measures

Measure	Recommendation
Suitable Extinguishing Media	For small fires, use a carbon dioxide or dry chemical extinguisher. For large fires, use water spray, fog, or foam. Do not use a water jet. [1]
Hazardous Decomposition Products	Oxides of carbon (CO, CO ₂) and nitrogen (NO _x). [1]
Special Protective Equipment	Firefighters should wear positive pressure self-contained breathing apparatus (SCBA). [1]

Table 2: Flammability Data for **Boc-D-4-Pal-OH**

Property	Value
Flash Point	No data available [1]
Ignition Temperature	No data available [1]

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Boc-D-4-Pal-OH** and ensuring laboratory safety.

Table 3: Handling and Storage Recommendations

Condition	Recommendation	Source
Handling	Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.	General Laboratory Practice
Storage (Powder)	Sealed storage, away from moisture. Store at -20°C for up to 1 year, or at -80°C for up to 2 years.	[1]
Storage (In Solvent)	Store at -20°C for up to 1 month, or at -80°C for up to 6 months.	[1]

Toxicological and Ecological Information

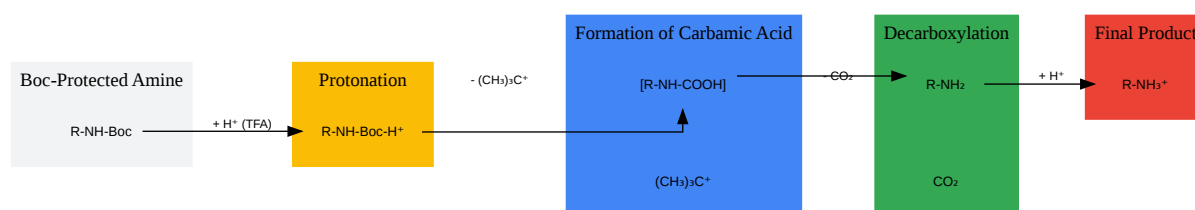
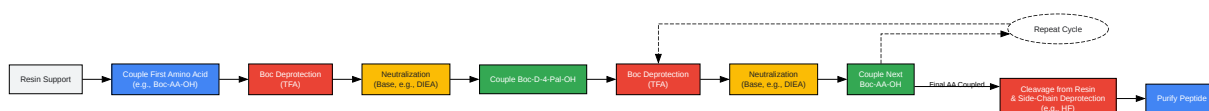
There is no specific quantitative toxicological or ecological data publicly available for **Boc-D-4-Pal-OH**. Researchers should handle this compound as a substance with unknown toxicity and take appropriate precautions to avoid exposure and environmental release.

Experimental Protocols: Application in Peptide Synthesis

The primary application of **Boc-D-4-Pal-OH** is in solid-phase peptide synthesis (SPPS) utilizing the Boc protection strategy. The D-configuration of the amino acid can be strategically incorporated into peptide sequences to enhance their resistance to enzymatic degradation, a common strategy in drug design.

General Workflow for Boc Solid-Phase Peptide Synthesis (Boc-SPPS)

The following diagram illustrates the general workflow for incorporating an amino acid like **Boc-D-4-Pal-OH** into a peptide chain using Boc-SPPS.



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References

- 1. [bachem.com](https://www.bachem.com) [bachem.com]
- 2. [nbinno.com](https://www.nbinno.com) [nbinno.com]
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